

## c-Met-IN-15 solubility and preparation

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## c-Met-IN-15 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and preparation of **c-Met-IN-15** for experimental use. It includes frequently asked questions and troubleshooting tips to ensure successful and reproducible results.

## Frequently Asked Questions (FAQs)

Q1: What is **c-Met-IN-15**? A1: **c-Met-IN-15** (also known as compound S3) is an inhibitor of the c-Met kinase.[1][2] The c-Met signaling pathway is crucial in processes like cell proliferation, invasion, and angiogenesis, and its dysregulation is implicated in various cancers.[3][4][5] **c-Met-IN-15** has been shown to inhibit c-Met kinase activity by 21.1% at a 10 µM concentration. [1][2]

Q2: What are the recommended storage conditions for **c-Met-IN-15**? A2: Proper storage is critical to maintain the stability and activity of the compound.

- Powder: Store the solid form of c-Met-IN-15 at -20°C for up to three years.[1]
- Stock Solutions: Once dissolved in a solvent like DMSO, aliquot the solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.[1] Store these aliquots at -80°C for up to six months or at -20°C for up to one month.[1]

Q3: In which solvents is **c-Met-IN-15** soluble? A3: Like many kinase inhibitors, **c-Met-IN-15** is a poorly water-soluble compound.[3] The recommended solvent for preparing stock solutions is



Dimethyl sulfoxide (DMSO).[6] It is generally not soluble in aqueous buffers. For experimental dilutions, the DMSO stock solution is further diluted into the appropriate aqueous medium (e.g., cell culture media, assay buffer).

## **Solubility Data**

The following table summarizes the solubility profile of **c-Met-IN-15** in common laboratory solvents.

Solvent	Solubility	Remarks
DMSO	≥ 10 mM	Recommended solvent for preparing high-concentration stock solutions. DMSO is a polar aprotic solvent capable of dissolving both polar and nonpolar compounds.[6]
Ethanol	Sparingly Soluble	Not recommended for primary stock solutions. May be used in some co-solvent mixtures for in vivo formulations, but this requires optimization.
Aqueous Buffers (e.g., PBS, Culture Media)	Practically Insoluble	Direct dissolution in aqueous media is not feasible. Dilute from a DMSO stock solution to achieve the final working concentration.

# Experimental Protocols & Methodologies Protocol 1: Preparation of Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution in DMSO, suitable for cell-based assays and biochemical kinase assays.



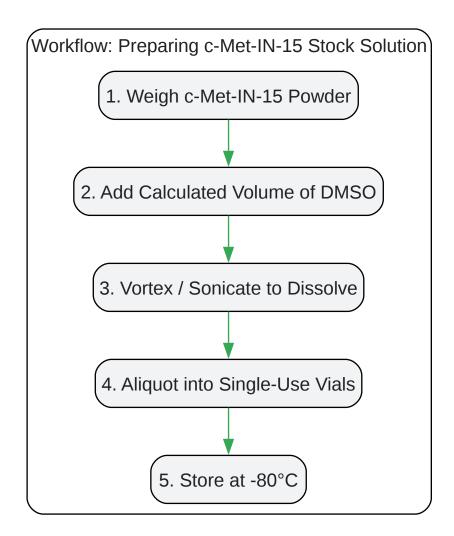
#### Materials:

- c-Met-IN-15 powder
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer and/or sonicator

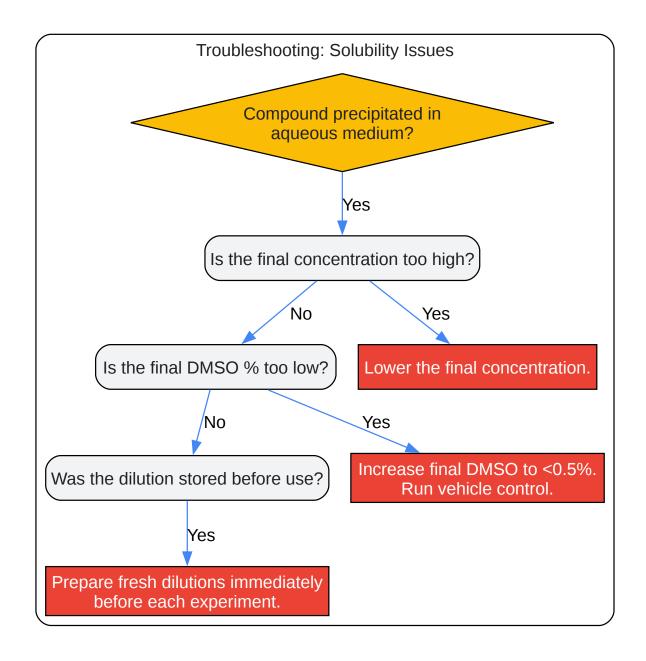
#### Procedure:

- Weighing: Carefully weigh the required amount of c-Met-IN-15 powder in a sterile
  microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution of a compound with
  a molecular weight of 500 g/mol, you would weigh 5 mg.
- Solvent Addition: Add the calculated volume of DMSO to the tube.
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, briefly sonicate the tube in a water bath until the solution is clear. Gentle warming to 37°C may also aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile cryovials.[1]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1]

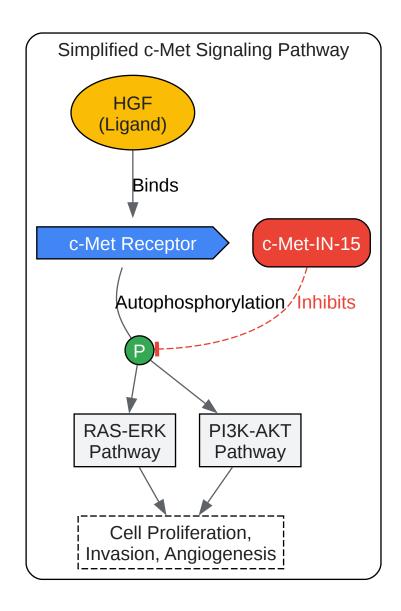












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